

An In-depth Technical Guide to Butyl 4-Methylbenzoate

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Compound of Interest

Compound Name: 4-methylbenzoic acid butyl ester

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of butyl 4-methylbenzoate, a key organic compound with applications in various stages of chemical research and development. This document details its chemical and physical properties, provides a thorough experimental protocol for its synthesis, and outlines its current and potential applications in the scientific field.

Chemical Identity and Properties

IUPAC Name: Butyl 4-methylbenzoate

Synonyms: Butyl p-toluate, **4-Methylbenzoic acid butyl ester**

Butyl 4-methylbenzoate is an ester formed from 4-methylbenzoic acid (also known as p-toluic acid) and n-butanol. Its molecular structure consists of a butyl group attached to the carboxylate of the 4-methylbenzoate moiety. This structure imparts specific physical and chemical properties that are valuable in organic synthesis.

Physical and Chemical Data

The quantitative properties of butyl 4-methylbenzoate are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₆ O ₂	[1]
Molecular Weight	192.25 g/mol	[1]
Boiling Point	268 °C at 760 mmHg	[2]
Density	0.995 g/cm ³	[2]
Flash Point	118 °C	[2]
Solubility	Insoluble in water; Soluble in alcohols and other organic solvents.	[3]

Synthesis of Butyl 4-Methylbenzoate via Fischer Esterification

The most common and efficient method for the preparation of butyl 4-methylbenzoate is the Fischer esterification of 4-methylbenzoic acid with n-butanol, using a strong acid as a catalyst. [4] This reversible reaction is driven to completion by using an excess of one of the reactants or by removing water as it is formed.[4][5]

Experimental Protocol

This section provides a detailed methodology for the synthesis of butyl 4-methylbenzoate.

Materials and Reagents:

- 4-Methylbenzoic acid (p-toluic acid)
- n-Butanol
- Concentrated sulfuric acid (H₂SO₄)
- Diethyl ether (or other suitable extraction solvent)
- 5% aqueous sodium bicarbonate (NaHCO₃) solution

- Saturated aqueous sodium chloride (NaCl) solution (brine)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a round-bottom flask, combine 4-methylbenzoic acid and an excess of n-butanol (e.g., a 3 to 5 molar equivalent).
- **Catalyst Addition:** Slowly and with caution, add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- **Reflux:** Attach a reflux condenser to the flask and heat the mixture to reflux using a heating mantle. The reaction is typically refluxed for 1-2 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up - Cooling and Extraction:** Once the reaction is complete, allow the mixture to cool to room temperature. Transfer the mixture to a separatory funnel. Dilute the mixture with diethyl ether.
- **Washing:**
 - Wash the organic layer with water to remove the excess n-butanol and some of the sulfuric acid.

- Next, wash the organic layer with a 5% aqueous sodium bicarbonate solution to neutralize any remaining sulfuric acid and unreacted 4-methylbenzoic acid. Carbon dioxide gas will evolve, so vent the separatory funnel frequently.
- Finally, wash the organic layer with brine to remove any residual water.
- Drying: Transfer the organic layer to an Erlenmeyer flask and dry it over anhydrous magnesium sulfate or sodium sulfate.
- Solvent Removal: Filter the drying agent and concentrate the filtrate using a rotary evaporator to remove the diethyl ether.
- Purification: The crude butyl 4-methylbenzoate can be further purified by vacuum distillation to obtain the final product.

Applications in Research and Development

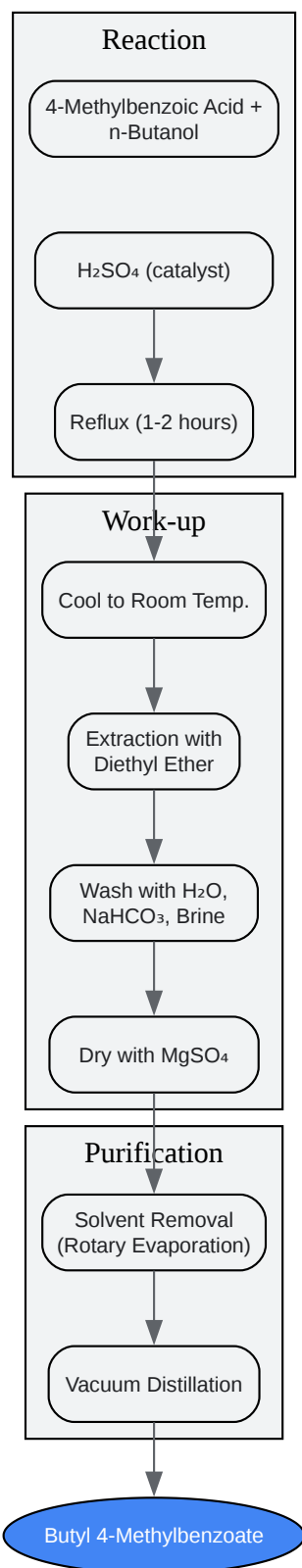
While direct applications of butyl 4-methylbenzoate in drug development are not extensively documented, its role as a chemical intermediate is of significant interest to researchers and scientists in the pharmaceutical and chemical industries. Esters are fundamental building blocks in organic synthesis, and butyl 4-methylbenzoate can serve as a precursor for the synthesis of more complex molecules.

Its structural analog, methyl 4-butylbenzoate, has been utilized in the preparation of antifungal agents.[4][6] This suggests that butyl 4-methylbenzoate could be a valuable starting material or intermediate for the synthesis of novel bioactive compounds. The butyl ester group can influence the lipophilicity of a molecule, a critical parameter in drug design that affects absorption, distribution, metabolism, and excretion (ADME) properties.

Furthermore, the related compound, butyl 4-methylbenzenesulfonate, is employed in the synthesis of various drug intermediates and active pharmaceutical ingredients (APIs).[7] This highlights the utility of the butyl and 4-methylphenyl moieties in the construction of pharmaceutically relevant scaffolds. Therefore, butyl 4-methylbenzoate is a valuable tool for medicinal chemists and process chemists in the exploration of new chemical entities.

Visualizing the Synthesis Workflow

The following diagram illustrates the experimental workflow for the synthesis of butyl 4-methylbenzoate.



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Caption: Experimental workflow for the synthesis of butyl 4-methylbenzoate.

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